

Essential Safety and Operational Guide for 2-(2-Phenylethynyl)aniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(2-Phenylethynyl)aniline

Cat. No.: B188489

[Get Quote](#)

This guide provides immediate, essential safety and logistical information for handling **2-(2-Phenylethynyl)aniline** (CAS No: 13141-38-3) in a laboratory setting.[\[1\]](#)[\[2\]](#) It is intended for researchers, scientists, and drug development professionals to ensure safe handling, operation, and disposal.

Chemical Identifier and Hazard Summary

| Identifier | Value |
|-------------------|--|
| Product Name | 2-(2-Phenylethynyl)aniline |
| Synonyms | Benzenamine, 2-(2-phenylethynyl)- |
| CAS Number | 13141-38-3 |
| Molecular Formula | C14H11N |
| Molecular Weight | 193.24 g/mol |
| Primary Hazards | Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation. [1] [3] |

Hazard Identification and Precautionary Statements

2-(2-Phenylethynyl)aniline is classified with the following hazard statements:

- H302: Harmful if swallowed.[[1](#)][[3](#)]
- H315: Causes skin irritation.[[1](#)][[3](#)]
- H319: Causes serious eye irritation.[[1](#)][[3](#)]
- H335: May cause respiratory irritation.[[3](#)]

It is crucial to adhere to the following precautionary measures:

| Category | Precautionary Statements |
|------------|---|
| Prevention | P261: Avoid breathing dust/fume/gas/mist/vapors/spray. [1] P264: Wash skin thoroughly after handling. [1] [4] P270: Do not eat, drink or smoke when using this product. [1] P271: Use only outdoors or in a well-ventilated area. [1] [4] P280: Wear protective gloves/ protective clothing/ eye protection/ face protection. [1] |
| Response | P301+P317: IF SWALLOWED: Get medical help. [1] P302+P352: IF ON SKIN: Wash with plenty of water. [1] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1] [4] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [4] P319: Get medical help if you feel unwell. [1] P332+P317: If skin irritation occurs: Get medical help. [1] |
| Storage | P403+P233: Store in a well-ventilated place. Keep container tightly closed. [1] [4] [5] P405: Store locked up. [1] [4] |
| Disposal | P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations. [1] |

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **2-(2-Phenylethynyl)aniline** to minimize exposure to chemical hazards.

Recommended PPE for Handling 2-(2- Phenylethynyl)aniline

| Protection Type | Specific PPE | Details and Importance |
|-------------------------|--|--|
| Eye and Face Protection | Chemical splash goggles or a face shield. [6] [7] | Essential for protecting eyes from splashes and aerosols. Standard safety glasses are insufficient. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile, neoprene). [7] [8] | Nitrile gloves offer broad short-term protection. [9] For prolonged contact or handling of corrosive substances, consider more robust options like neoprene. [6] [8] Always inspect gloves for integrity before use. |
| Body Protection | Laboratory coat, chemical-resistant apron or coveralls. [6] [10] | A fully buttoned lab coat is the minimum requirement. [9] For tasks with a higher risk of splashes, a chemical-resistant apron or coveralls should be worn over the lab coat. [6] |
| Respiratory Protection | Use in a well-ventilated area. A respirator may be necessary. [9] | Work should be conducted in a certified chemical fume hood to control vapors and dust. [7] If engineering controls are insufficient to maintain exposure below permissible limits, a NIOSH-approved respirator is required. [9] [11] |
| Foot Protection | Closed-toe, closed-heel shoes. [9] [10] | Shoes must cover the entire foot to protect against spills. Perforated shoes or sandals are not permitted in the laboratory. [10] |

Experimental Protocols and Workflows

Standard Operating Procedure for Handling 2-(2-Phenylethynyl)aniline

- Preparation and Engineering Controls:
 - Verify that the chemical fume hood is certified and functioning correctly.
 - Ensure an emergency shower and eyewash station are accessible and unobstructed.
 - Gather all necessary materials and reagents before starting the experiment.
- Donning Personal Protective Equipment (PPE):
 - Put on a lab coat, ensuring it is fully buttoned.
 - Wear appropriate closed-toe shoes.
 - Put on chemical splash goggles.
 - Wear the selected chemical-resistant gloves.
- Chemical Handling:
 - Conduct all manipulations of **2-(2-Phenylethynyl)aniline** within the chemical fume hood.
 - Avoid the formation of dust and aerosols.^[1]
 - Use a spatula for transferring solid material.
 - If creating a solution, add the solid to the solvent slowly to avoid splashing.
- Post-Handling and Waste Disposal:
 - Segregate waste containing **2-(2-Phenylethynyl)aniline** into a clearly labeled hazardous waste container.^[7]
 - Do not dispose of this chemical down the drain or in regular solid waste.^[7]

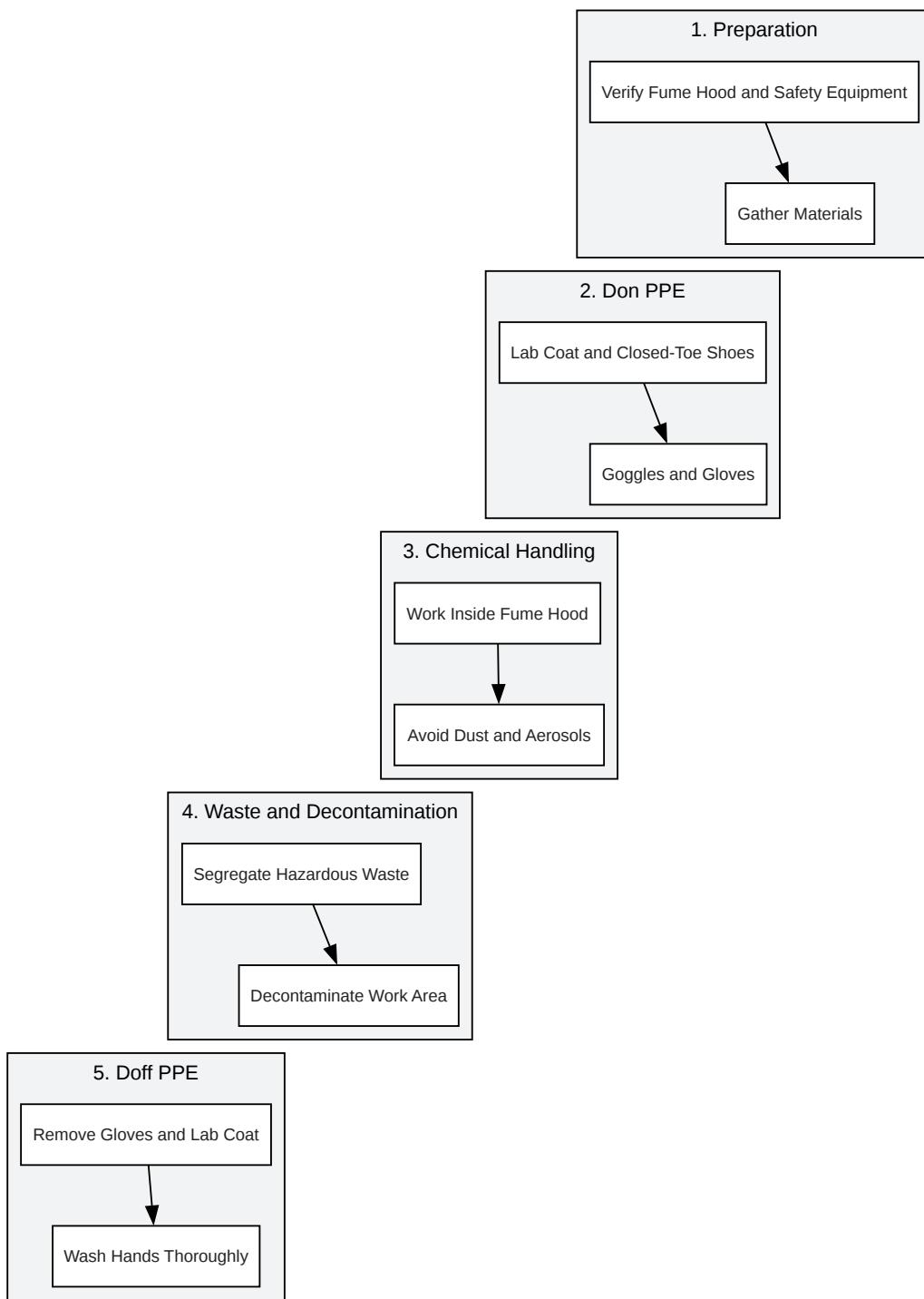
- Decontaminate the work area with a suitable solvent, followed by soap and water.[7] All cleaning materials must be disposed of as hazardous waste.[7]
- Doffing Personal Protective Equipment:
 - Remove gloves first, avoiding contact with the outside of the gloves.
 - Remove the lab coat.
 - Remove eye protection.
 - Wash hands thoroughly with soap and water.[1]

Emergency Procedures

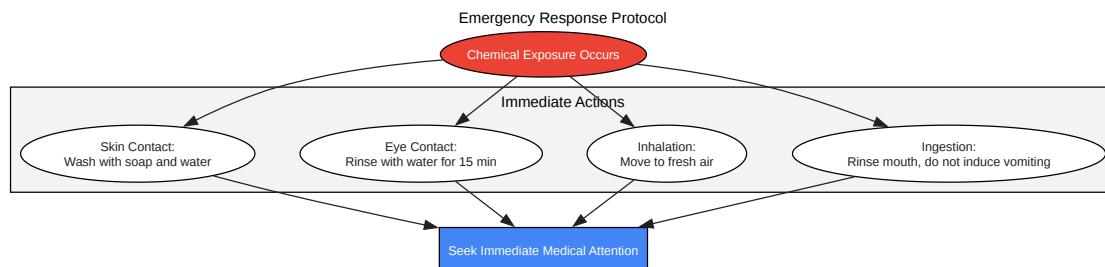
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1] Remove contaminated clothing and wash it before reuse.[1] Seek medical attention if skin irritation occurs.[1]
- Eye Contact: Immediately rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do so.[5] Seek immediate medical attention.
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[1] If the person feels unwell, seek medical attention.[1]
- Ingestion: Rinse the mouth with water.[1] Do not induce vomiting.[1] Seek immediate medical attention.[1]

Visualized Workflows

Safe Handling Workflow for 2-(2-Phenylethynyl)aniline

[Click to download full resolution via product page](#)

Caption: A step-by-step workflow for the safe handling of **2-(2-Phenylethynyl)aniline**.



[Click to download full resolution via product page](#)

Caption: Protocol for responding to accidental exposure to **2-(2-Phenylethynyl)aniline**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(phenylethynyl)aniline - Safety Data Sheet [chemicalbook.com]
- 2. 2-(phenylethynyl)aniline | 13141-38-3 [chemicalbook.com]
- 3. 2-(2-Phenylethynyl)aniline | C14H11N | CID 1211370 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. fishersci.com [fishersci.com]
- 6. trimaco.com [trimaco.com]

- 7. benchchem.com [benchchem.com]
- 8. How to Choose PPE for Chemical Work - Allan Chemical Corporation | allanchem.com [allanchem.com]
- 9. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 10. Recommended PPE to handle chemicals | Bernardo Ecenarro bernardoecenarro.com
- 11. Personal Protective Equipment (PPE) - CHEMM chemm.hhs.gov
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-(2-Phenylethynyl)aniline]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b188489#personal-protective-equipment-for-handling-2-2-phenylethynyl-aniline>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com